Application Note: Nucleophilic Ring-Opening of trans-(-)-Carvone-5,6-oxide

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Compound of Interest

Compound Name:	*Carvone-5,6-oxide, trans-(-)-*
CAS No.:	*39903-97-4*
Cat. No.:	*B3383204*

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Introduction & Mechanistic Rationale

In the landscape of organic synthesis and drug development, trans-(-)-Carvone-5,6-oxide ($C_{10}H_{14}O_2$) serves as a premier model compound for studying stereochemical outcomes and oxabicyclo framework reactivity[1]. Characterized by an α,β-unsaturated ketone moiety and a highly strained epoxide ring, this monoterpene derivative offers a versatile scaffold for generating complex, 1,2-difunctionalized cyclohexanes[1].

The causality behind the high reactivity of this molecule lies in its inherent ring strain. The bicyclo[4.1.0]heptane system possesses an estimated strain energy of approximately 22 kcal/mol, making the epoxide moiety highly susceptible to nucleophilic attack[2]. The ring-opening process is thermodynamically driven by the relief of this strain, leading to a more stable cyclohexane derivative[2].

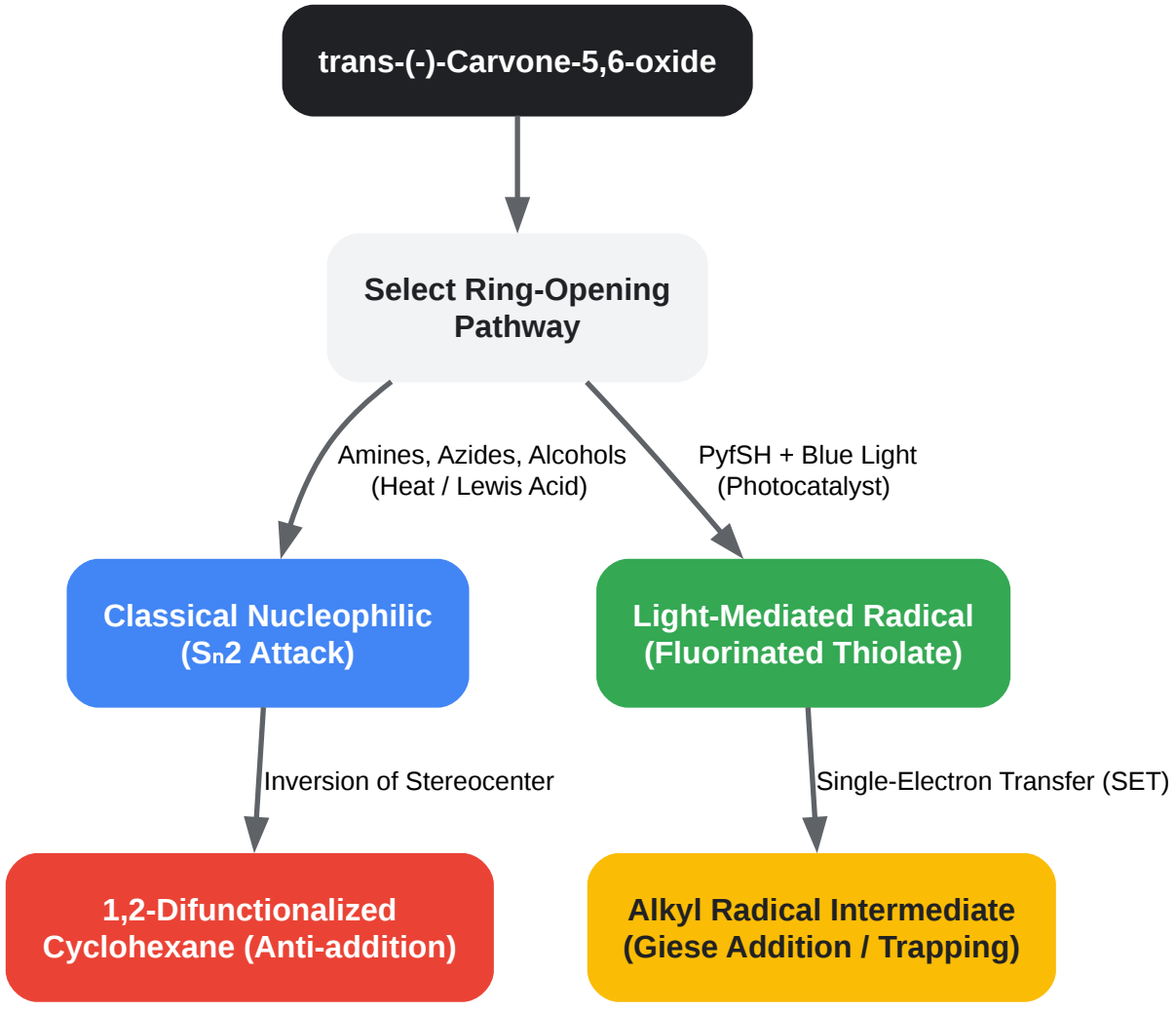
Classically, these reactions proceed via an S_n2-type mechanism. The nucleophile attacks from the face opposite to the C–O bond being broken (backside attack), resulting in a strict inversion of stereochemistry at the attacked carbon[2]. This stereospecificity is highly valued in asymmetric synthesis, as it allows for the simultaneous formation of two contiguous

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stereocenters[3]. Recently, the synthetic utility of epoxides has been radically expanded by photoredox catalysis, allowing for single-electron transfer (SET) pathways that convert classical nucleophilic opening events into versatile carbon-centered radicals[4].

Pathway Decision Matrix

The selection of a ring-opening pathway depends on the desired downstream functionalization. The diagram below outlines the logical divergence between classical S_N2 functionalization and modern light-mediated radical generation.



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Decision matrix for nucleophilic ring-opening pathways of trans-(-)-Carvone-5,6-oxide.

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Experimental Protocols

Protocol A: Classical Regioselective Azidolysis (S_N2 Pathway)

This self-validating protocol utilizes sodium azide to generate a trans-azido alcohol.

- Causality of Reagents: Epoxides are relatively stable to neutral nucleophiles. The addition of ammonium chloride (NH_4Cl) acts as a mild proton source. It protonates the developing alkoxide oxygen during the transition state, lowering the activation energy for the S_N2 attack without providing enough acidity to cause premature, non-selective epoxide degradation[3].

Step-by-Step Methodology:

- Preparation: In an oven-dried 50 mL round-bottom flask, dissolve trans-(-)-Carvone-5,6-oxide (1.0 equiv, 5.0 mmol) in a solvent mixture of DMF and H_2O (8:1 ratio, 18 mL total volume).
- Reagent Addition: Add Sodium Azide (NaN_3, 3.0 equiv, 15.0 mmol) followed by Ammonium Chloride (NH_4Cl, 1.5 equiv, 7.5 mmol) in one portion at room temperature.
- Thermal Activation: Attach a reflux condenser and heat the vigorously stirring mixture to 60 °C using a temperature-controlled oil bath. Monitor the reaction via TLC (Hexanes:EtOAc 7:3) until complete consumption of the starting material (typically 4–6 hours).
- Quenching & Extraction: Cool the reaction to room temperature. Quench by pouring the mixture into saturated aqueous $NaHCO_3$ (30 mL). Extract the aqueous layer with Diethyl Ether (3 × 20 mL).
- Purification: Wash the combined organic extracts with brine (30 mL) to remove residual DMF, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure. Purify via flash column chromatography to yield the pure azido-alcohol.

Protocol B: Light-Mediated Radical Ring-Opening (2025 Photoredox Method)

Based on the 2025 breakthrough by Savchenko, Zubkov, Levin, and Dilman, this protocol details a metal-free approach to regioselective radical ring-opening using a redox-active

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perfluorinated thiol[4].

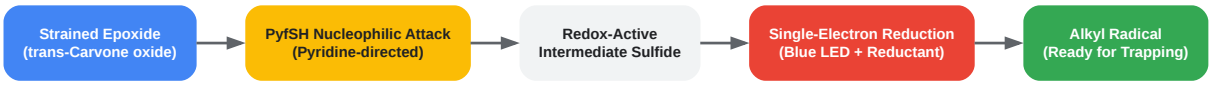
- Causality of Reagents: 4-(mercapto)tetrafluoropyridine (PyfSH) acts initially as a nucleophile to open the epoxide. The addition of pyridine is critical; it shifts the proton source from the thiol to the pyridinium cation, drastically improving regioselectivity (>20:1)[4]. The resulting sulfide features a weakened C–S bond due to the electron-withdrawing perfluorinated ring. Under blue light irradiation, a single-electron reduction cleaves this bond, generating a carbon-centered radical that can be trapped by Michael acceptors[4].

Step-by-Step Methodology:

- Nucleophilic Prefunctionalization: In a Schlenk tube under an argon atmosphere, dissolve trans-(-)-Carvone-5,6-oxide (1.0 equiv, 0.5 mmol) in anhydrous dichloromethane (DCM, 2.0 mL).
- Thiol Addition: Add Pyridine (1.2 equiv, 0.6 mmol) followed by PyfSH (1.1 equiv, 0.55 mmol). Stir at room temperature for 2 hours to form the intermediate fluorinated sulfide.
- Photoredox Setup: To the same vessel, add a stoichiometric reductant (e.g., Hantzsch ester, 1.5 equiv) and the desired radical trap (e.g., a Michael acceptor, 2.0 equiv).
- Irradiation: Degas the mixture via three freeze-pump-thaw cycles to ensure the stability of the generated radicals. Irradiate the reaction mixture with a 400 nm Blue LED array at room temperature for 12 hours.
- Workup: Concentrate the mixture in vacuo and purify the resulting functionalized bicyclic product via silica gel chromatography.

Mechanistic Workflow of Photoredox Activation

The following diagram illustrates the logical sequence of the light-mediated radical generation, highlighting the dual role of the fluorinated thiolate mediator.



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Mechanism of light-mediated radical generation via fluorinated thiolate nucleophilic ring-opening.

Quantitative Data Summary

The table below summarizes the comparative metrics between classical and photoredox-mediated ring-opening strategies for trans-(-)-Carvone-5,6-oxide.

Parameter	Protocol A: Classical S_N2 Azidolysis	Protocol B: Light-Mediated Radical Opening
Primary Reagents	NaN_3, NH_4Cl	PyfSH, Pyridine, Hantzsch ester
Mechanistic Pathway	Concerted S_N2 (Backside Attack)	Nucleophilic Opening followed by SET
Stereochemical Outcome	Strict Inversion (anti-addition)	Loss of stereocenter at the radical site
Regioselectivity	High (Sterically driven)	Excellent (>20:1 with Pyridine additive)
Reaction Conditions	60 °C in DMF/H_2O (4–6 hours)	Room Temp, 400 nm Blue LED (12 hours)
Typical Yields	75–90% (Isolated)	70–90% (For trapped radical products)
Downstream Utility	Click chemistry, Amine synthesis	Giese additions, C–C bond formation

References

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